

An In-depth Technical Guide to the Safety and Handling of 2-Allylcyclohexanone

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Compound of Interest

Compound Name: 2-Allylcyclohexanone

Cat. No.: B1266257

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Allylcyclohexanone** (CAS No. 94-66-6), a versatile intermediate in chemical synthesis. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

2-Allylcyclohexanone is a combustible liquid that is colorless to pale yellow with a distinct, sweet, and floral odor.^[1] It is soluble in organic solvents but has limited solubility in water.^{[1][2]}

Table 1: Physical and Chemical Properties of **2-Allylcyclohexanone**

Property	Value	Reference
Molecular Formula	C ₉ H ₁₄ O	[1][3][4]
Molecular Weight	138.21 g/mol	[3][4]
Appearance	Colorless to pale yellow liquid	[1][2]
Boiling Point	94 °C at 23 mmHg	[3][5]
195-197 °C (approx.)	[2]	
Density	0.927 g/mL at 25 °C	[3][5]
0.94 g/mL (approx.)	[2]	
Refractive Index	n ₂₀ /D 1.469	[3]
Flash Point	113 °C (235.4 °F) - closed cup	[3]
Water Solubility	Insoluble	[2]
Storage Temperature	0-10°C	[2]

Hazard Identification and Classification

2-Allylcyclohexanone is classified as a hazardous substance. It is harmful if swallowed, inhaled, or in contact with skin.[2][3][4] It causes skin and serious eye irritation and may cause respiratory irritation.[2][3][4]

Table 2: GHS Hazard Classification for **2-Allylcyclohexanone**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation

Source:[2][3][4]

Signal Word: Warning[2][3]

Handling and Storage Precautions

3.1. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[3]
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: Use a dust mask type N95 (US) or a suitable respirator if ventilation is inadequate.[3]
- Body Protection: Wear a lab coat or other protective clothing.

3.2. Safe Handling Procedures

- Avoid breathing vapors or mist.[6]
- Avoid contact with skin and eyes.

- Use only in a well-ventilated area or under a chemical fume hood.[6]
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[2]
- Keep away from heat, sparks, open flames, and hot surfaces.[6]
- Take precautionary measures against static discharge.[6]

3.3. Storage Conditions

- Store in a cool, dry, and well-ventilated place.[2]
- Keep the container tightly closed.[6]
- Store locked up.[6]
- Storage class code: 10 - Combustible liquids.[3]

Emergency Procedures

4.1. First Aid Measures

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
[2]
- If on Skin: Wash with plenty of water. Call a POISON CENTER or doctor/physician if you feel unwell. Take off contaminated clothing and wash it before reuse.[2]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[6]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

4.2. Firefighting Measures

- Suitable Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam.[6]

- Unsuitable Extinguishing Media: Do not use a heavy water stream.
- Specific Hazards: Combustible liquid. Vapors may form explosive mixtures with air.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

4.3. Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment. Avoid breathing vapors, mist, or gas. Remove all sources of ignition.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb with liquid-binding material (sand, diatomite, acid binders, universal binders, sawdust). Dispose of contaminated material as waste according to item 13.

Experimental Protocol: Flash Point Determination (Closed-Cup Method)

This protocol outlines the general steps for determining the flash point of **2-Allylcyclohexanone** using a closed-cup tester. This is a critical safety parameter for combustible liquids.

Objective: To determine the lowest temperature at which the vapors of **2-Allylcyclohexanone** will ignite when an ignition source is introduced.

Materials:

- **2-Allylcyclohexanone** sample
- Pensky-Martens closed-cup flash point tester
- Thermometer
- Ignition source (e.g., gas flame or electric igniter)

- Stirrer

Procedure:

- Apparatus Setup:
 - Ensure the tester is clean and dry.
 - Place the tester on a level, stable surface in a draft-free area.
 - Insert the thermometer into the lid of the test cup.
- Sample Preparation:
 - Pour the **2-Allylcyclohexanone** sample into the test cup to the marked filling line.
 - Place the lid on the cup, ensuring a tight seal.
- Heating and Stirring:
 - Begin heating the sample at a slow, constant rate (typically 5-6°C/min).
 - Start the stirrer and maintain a constant stirring speed.
- Application of Ignition Source:
 - When the sample temperature is approximately 10-15°C below the expected flash point (113°C), apply the ignition source.
 - Open the shutter to introduce the ignition source into the vapor space of the cup for approximately 1 second, then extinguish and close the shutter.
 - Observe for a flash inside the cup.
- Determining the Flash Point:
 - Repeat the application of the ignition source at 1°C intervals as the temperature rises.
 - The flash point is the lowest temperature at which a distinct flash is observed.

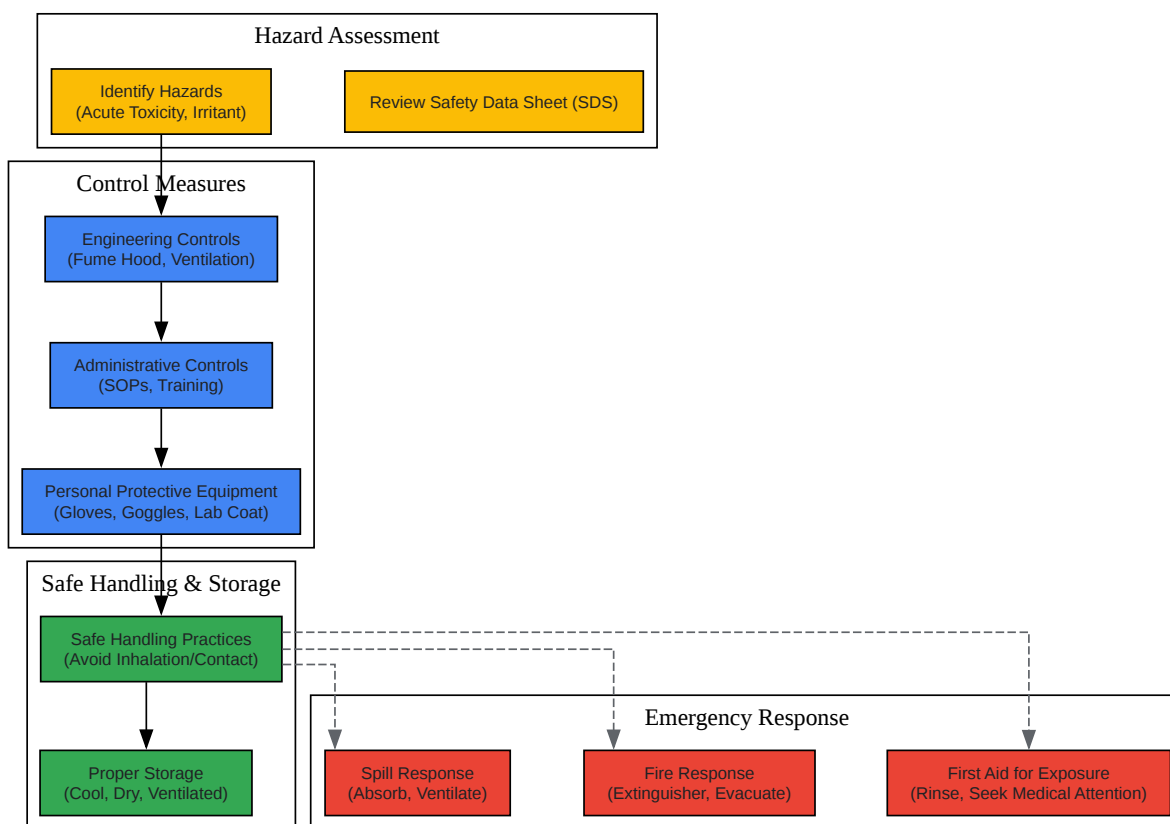
- Record the barometric pressure at the time of the test.
- Post-Test:
 - Turn off the heater and allow the apparatus to cool completely.
 - Clean the test cup and lid thoroughly with an appropriate solvent.

Safety Precautions during the experiment:

- Perform the test in a well-ventilated area or under a fume hood.
- Keep a fire extinguisher readily available.
- Wear appropriate PPE, including safety glasses and gloves.

Visualized Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-Allylcyclohexanone**, from initial assessment to emergency response.



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Caption: Logical workflow for the safe handling of **2-Allylcyclohexanone**.

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